

"2-(2-Chloroethyl)-1,3-dioxolane" safety data sheet and handling precautions

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2-(2-Chloroethyl)-1,3-dioxolane

CAS No.: 4362-36-1

Cat. No.: B1596187

[Get Quote](#)

An In-depth Technical Guide to the Safe Handling of 2-(2-Chloroethyl)-1,3-dioxolane

This guide provides a comprehensive overview of the essential safety protocols and handling procedures for **2-(2-Chloroethyl)-1,3-dioxolane** (CAS No: 4362-36-1). It is intended for researchers, chemists, and drug development professionals who utilize this compound in a laboratory setting. The following information synthesizes data from authoritative safety data sheets and established laboratory safety practices to ensure user safety and experimental integrity.

Core Chemical Identity and Physical Properties

Understanding the fundamental properties of a chemical is the first step in safe handling. **2-(2-Chloroethyl)-1,3-dioxolane** is a cyclic acetal that serves as a key intermediate in various organic syntheses.^[1] Its physical characteristics necessitate specific handling precautions, particularly concerning flammability and storage.

Property	Value	Source(s)
CAS Number	4362-36-1	[2] [3] [4]
Molecular Formula	C ₅ H ₉ ClO ₂	[2] [3] [5]
Molecular Weight	136.58 g/mol	[3] [5]
Appearance	Colorless Liquid	[6]
Boiling Point	179.6°C at 760 mmHg; 70-72°C at 18 Torr	[2] [3]
Flash Point	71.5°C	[3]
Density	1.14 g/cm ³	[2] [3]
Refractive Index	1.434	[3]

Hazard Identification and Toxicological Profile

2-(2-Chloroethyl)-1,3-dioxolane is classified as a hazardous substance. The primary risks are associated with its flammability, acute toxicity if ingested or inhaled, and its potential as a carcinogenic agent. The chloroethyl moiety suggests its potential to act as an alkylating agent, a class of compounds known for their high toxicity, mutagenicity, and carcinogenicity due to their ability to form covalent bonds with nucleophiles like DNA.[\[7\]](#)

GHS Hazard Classification Summary:

Hazard Class	Category	Hazard Statement	Source(s)
Flammable Liquids	3	H226: Flammable liquid and vapor	[8]
Acute Toxicity, Oral	2	H300: Fatal if swallowed	
Acute Toxicity, Dermal	1	H310: Fatal in contact with skin	
Acute Toxicity, Inhalation	2	H330: Fatal if inhaled	
Skin Irritation	2	H315: Causes skin irritation	[8][9]
Serious Eye Irritation	2 / 2A	H319: Causes serious eye irritation	[9]
Carcinogenicity	2	H351: Suspected of causing cancer	

Due to these significant hazards, all work with this compound must be conducted with stringent adherence to safety protocols.

Engineering and Administrative Controls

The primary line of defense against exposure is the implementation of robust engineering and administrative controls.

- Engineering Controls:
 - Chemical Fume Hood: All handling of **2-(2-Chloroethyl)-1,3-dioxolane**, including weighing, transferring, and use in reactions, must be performed inside a properly functioning chemical fume hood to control exposure to its vapors.[10][11] Fume hoods are essential for protecting users from inhaling harmful or toxic chemicals.[12]
 - Ventilation: The laboratory must be well-ventilated to prevent the accumulation of flammable or toxic vapors.[9]

- Safety Equipment: An operational safety shower and eyewash station must be located in the immediate vicinity of the work area.[\[9\]](#)[\[13\]](#)
- Administrative Controls:
 - Risk Assessment: Before beginning any new procedure, a thorough risk assessment should be conducted.
 - Access Control: Areas where this chemical is stored and handled should be restricted to authorized and trained personnel.[\[11\]](#)
 - Work Practices: Do not work alone when handling this substance.[\[11\]](#) Prohibit eating, drinking, and smoking in the laboratory.[\[14\]](#)[\[15\]](#)

Personal Protective Equipment (PPE)

Appropriate PPE is mandatory to prevent dermal, ocular, and respiratory exposure. The selection of PPE should be based on a comprehensive risk assessment of the specific tasks being performed.

- Hand Protection: Wear appropriate chemical-resistant gloves (e.g., nitrile or neoprene).[\[12\]](#) Gloves must be inspected for damage before use and replaced immediately if contaminated. [\[14\]](#) Always wash hands thoroughly after handling the chemical and before leaving the lab. [\[10\]](#)[\[14\]](#)
- Eye and Face Protection: Chemical safety goggles are required at all times.[\[12\]](#) For operations with a higher risk of splashing, a face shield should be worn in addition to goggles.[\[11\]](#)
- Skin and Body Protection: A flame-retardant lab coat that covers the arms and fastens in the front is required.[\[12\]](#) Do not wear shorts or open-toed shoes in the laboratory.[\[12\]](#)[\[14\]](#)
- Respiratory Protection: If engineering controls are insufficient or during certain high-risk procedures, a NIOSH-approved respirator with an organic vapor cartridge may be necessary. [\[16\]](#) Respirator use must comply with a formal respiratory protection program.

Safe Handling and Storage Protocols

Adherence to methodical handling and storage procedures is critical for preventing accidents.

Experimental Workflow: Step-by-Step Handling

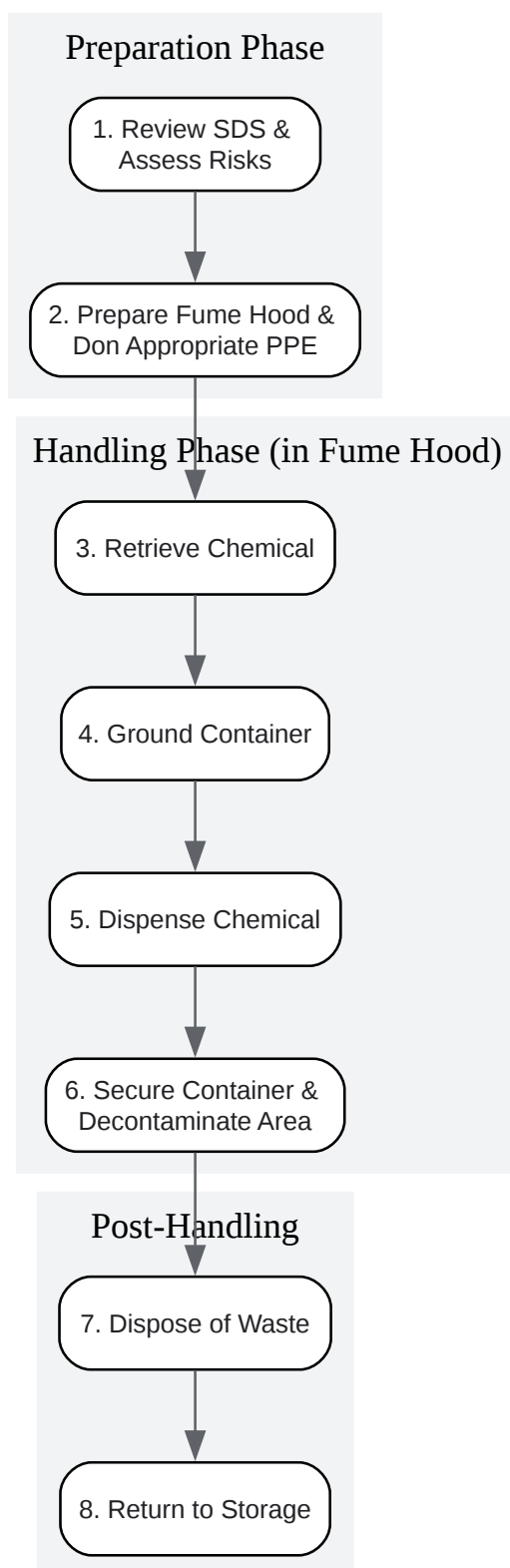
- **Preparation:** Before handling, review the Safety Data Sheet (SDS).[12] Ensure all necessary engineering controls and PPE are in place and functional. Clear the fume hood of unnecessary items.
- **Chemical Retrieval:** Retrieve the container from its designated storage area.
- **Grounding:** To prevent ignition from static electricity, ground and bond the container and receiving equipment during transfer.[13] Vapors are heavier than air and may travel to an ignition source.[16][17]
- **Dispensing:** Work within the fume hood.[10] Open the container slowly and away from your face.[12] Dispense the required amount carefully, using appropriate tools like a syringe or cannula for liquid transfers to minimize vapor release.
- **Reaction Setup:** Add the chemical to the reaction vessel within the fume hood. Ensure the apparatus is secure.
- **Post-Handling:** Tightly close the chemical container. Decontaminate any surfaces that may have been exposed.[11]
- **Waste Disposal:** Dispose of contaminated consumables (gloves, pipette tips, etc.) in a designated, properly labeled hazardous waste container.[13]

Storage Requirements

Proper storage is crucial for maintaining chemical stability and preventing hazardous situations.

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[13]
- Keep away from heat, sparks, open flames, and other ignition sources.[15]
- Store in a designated corrosives or flammables cabinet.[10]

- Some sources recommend storing under an inert atmosphere and potentially refrigerated or frozen.[\[10\]](#) Always follow the supplier's specific storage recommendations.
- Incompatible Materials: Keep separate from strong oxidizing agents and strong bases.[\[10\]](#)



[Click to download full resolution via product page](#)

Diagram 1: A generalized workflow for the safe handling of **2-(2-Chloroethyl)-1,3-dioxolane**.

Emergency Procedures

Immediate and correct response to an emergency is vital to minimize harm.

First-Aid Measures

- **Inhalation:** Move the exposed person to fresh air immediately.^[18] If breathing has stopped or is difficult, provide artificial respiration.^{[16][18]} Seek immediate medical attention.^[10]
- **Skin Contact:** Immediately remove all contaminated clothing.^{[9][10]} Flush the affected skin with large amounts of water for at least 15 minutes.^{[10][16]} Seek immediate medical attention.^[10]
- **Eye Contact:** Immediately flush eyes with copious amounts of water for at least 15 minutes, lifting the upper and lower eyelids occasionally.^{[10][16]} Remove contact lenses if present and easy to do.^[9] Seek immediate medical attention, preferably from an ophthalmologist.
- **Ingestion:** Do NOT induce vomiting.^[10] Rinse mouth with water.^[9] Seek immediate medical attention.^[10]

Fire-Fighting Measures

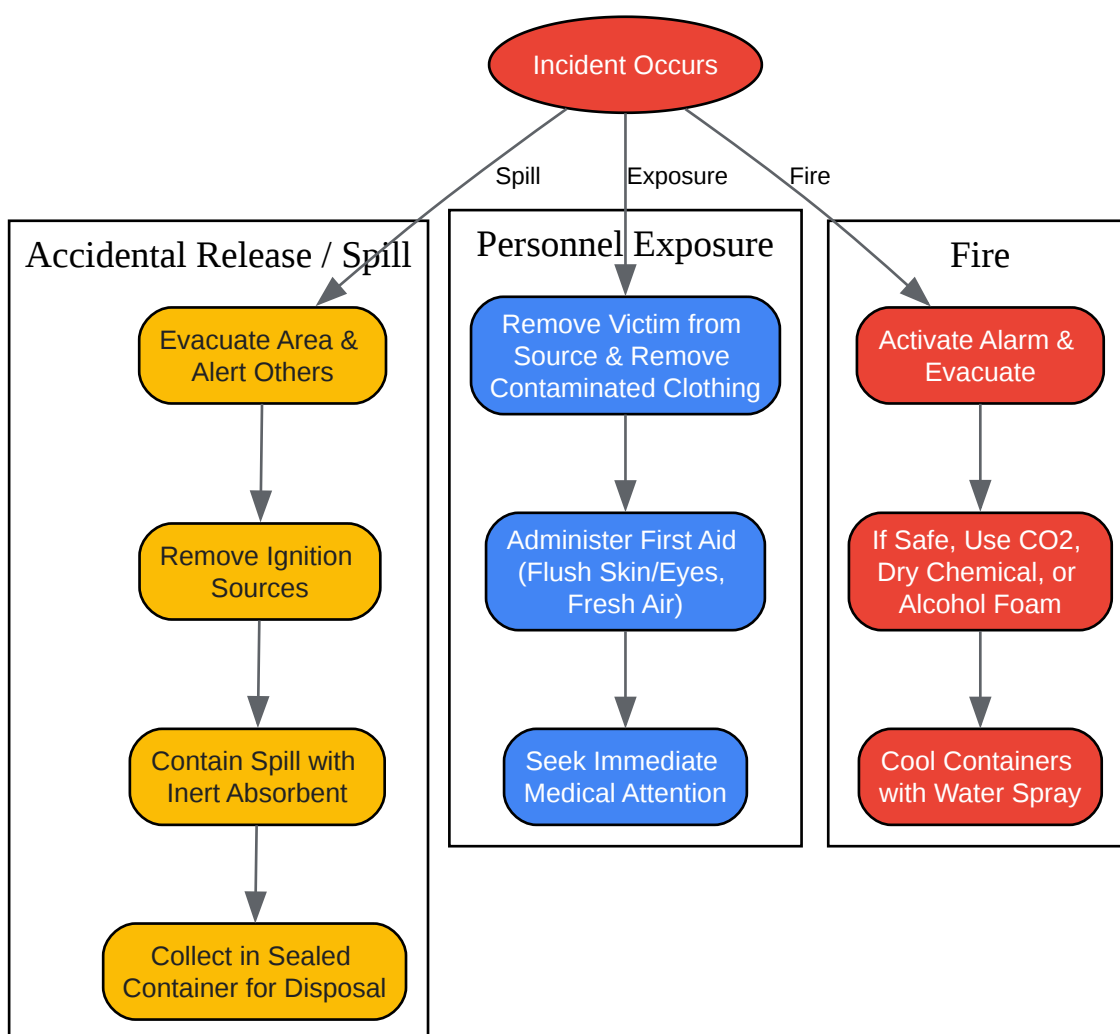
- **Suitable Extinguishing Media:** Use dry chemical, carbon dioxide (CO₂), or alcohol-resistant foam.^{[16][19]} Water may be ineffective for extinguishing the fire but can be used as a spray to cool fire-exposed containers.^[16]
- **Specific Hazards:** The compound is a flammable liquid. Vapors can travel to an ignition source and flash back.^[16] Containers may explode in a fire.^[16] Hazardous decomposition products, including poisonous gases like hydrogen chloride, can be produced in a fire.^{[10][16]}
- **Protective Equipment:** Firefighters must wear self-contained breathing apparatus (SCBA) and full protective gear.^{[10][19]}

Accidental Release Measures

- **Personal Precautions:** Evacuate all non-essential personnel from the area.^[20] Remove all sources of ignition.^{[13][17]} Ensure adequate ventilation.^[9] Do not touch spilled material

without appropriate PPE.[17]

- Containment and Cleanup: For small spills, absorb with a non-combustible inert material (e.g., sand, vermiculite, or earth).[10][17] Place the absorbed material into a suitable, closed container for disposal.[10][16] For large spills, dike the area to prevent spreading.[17] Prevent the spill from entering drains or waterways.[9] After cleanup is complete, ventilate and wash the area.[16]



[Click to download full resolution via product page](#)

Diagram 2: A decision-making framework for emergency responses.

Disposal Considerations

2-(2-Chloroethyl)-1,3-dioxolane and any materials contaminated with it must be treated as hazardous waste.[16] Disposal must be carried out by a licensed chemical destruction facility. [19] Do not dispose of this chemical down the drain or into the environment. All disposal practices must comply with federal, state, and local environmental regulations.[13][16]

References

- New Jersey Department of Health. (2008, April). Hazardous Substance Fact Sheet: Dioxolane. Retrieved from nj.gov. [\[Link\]](#)
- Chemsr.c. (2025, August 25). **2-(2-chloroethyl)-1,3-dioxolane** | CAS#:4362-36-1. Retrieved from chemsrc.com. [\[Link\]](#)
- Centers for Disease Control and Prevention (NIOSH). First Aid Procedures for Chemical Hazards. Retrieved from cdc.gov. [\[Link\]](#)
- Sagar Life Science. 2 (2 chloroethyl) 1,3 dioxolane(cedo). Retrieved from sagarlifescience.com. [\[Link\]](#)
- Weatherford. PRO SOL Safety Data Sheet. Retrieved from ohio.gov. [\[Link\]](#)
- ChemSynthesis. (2025, May 20). 2,2-bis(2-chloroethyl)-1,3-dioxolane. Retrieved from chemsynthesis.com. [\[Link\]](#)
- University of California, Santa Cruz. RULES FOR THE SAFE HANDLING OF CHEMICALS IN THE LABORATORY. Retrieved from ehs.ucsc.edu. [\[Link\]](#)
- Ministry of Health, Saudi Arabia. (2019, May 28). First Aid - Chemical Poisoning. Retrieved from moh.gov.sa. [\[Link\]](#)
- ChemistryViews. (2015, October 6). Chemical Indicator for Alkylating Agents. Retrieved from chemistryviews.org. [\[Link\]](#)
- CFPA Europe. (2013). Fire and protection in chemical manufacturing site. Retrieved from cfpa-e.eu. [\[Link\]](#)
- Lab Manager. (2022, November 23). Ten Tips for Handling Hazardous Chemicals in a Lab. Retrieved from labmanager.com. [\[Link\]](#)

- Global Substance Registration System (GSRS). **2-(2-CHLOROETHYL)-1,3-DIOXOLANE**. Retrieved from gsrs.ncats.nih.gov. [[Link](#)]
- University of North Carolina at Chapel Hill. Laboratory Safety Manual - Chapter 06: Safe Handling of Chemicals. Retrieved from ehs.unc.edu. [[Link](#)]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. sagarlifescience.com [sagarlifescience.com]
- 2. 2-(2-chloroethyl)-1,3-dioxolane | CAS#:4362-36-1 | Chemsrce [chemsrc.com]
- 3. echemi.com [echemi.com]
- 4. 2-(2-chloroethyl)-1,3-dioxolane | 4362-36-1 [chemicalbook.com]
- 5. GSRS [gsrs.ncats.nih.gov]
- 6. 2-Chloromethyl-1,3-dioxolane | 2568-30-1 [chemicalbook.com]
- 7. chemistryviews.org [chemistryviews.org]
- 8. sigmaaldrich.com [sigmaaldrich.com]
- 9. tcichemicals.com [tcichemicals.com]
- 10. fishersci.com [fishersci.com]
- 11. Article - Laboratory Safety Manual - ... [policies.unc.edu]
- 12. Safety Tips for Handling Laboratory Chemicals - Actylis Lab [actylislab.com]
- 13. fishersci.com [fishersci.com]
- 14. artsci.usu.edu [artsci.usu.edu]
- 15. chemicalbook.com [chemicalbook.com]
- 16. nj.gov [nj.gov]
- 17. dam.assets.ohio.gov [dam.assets.ohio.gov]
- 18. First Aid Procedures for Chemical Hazards | NIOSH | CDC [cdc.gov]

- [19. echemi.com \[echemi.com\]](https://www.echemi.com)
- [20. file.medchemexpress.com \[file.medchemexpress.com\]](https://www.file.medchemexpress.com)
- To cite this document: BenchChem. ["2-(2-Chloroethyl)-1,3-dioxolane" safety data sheet and handling precautions]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1596187/docs#2-2-chloroethyl-1-3-dioxolane-safety-data-sheet-and-handling-precautions\]](https://www.benchchem.com/product/b1596187/docs#2-2-chloroethyl-1-3-dioxolane-safety-data-sheet-and-handling-precautions)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)